

1,3-diphenylpropane-1,3-dione chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-diphenylpropane-1,3-dione

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An In-depth Technical Guide to 1,3-Diphenylpropane-1,3-dione

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,3-diphenylpropane-1,3-dione**, also known as dibenzoylmethane. The information is tailored for researchers, scientists, and drug development professionals, with a focus on structured data presentation, detailed experimental protocols, and visual representations of key chemical concepts.

Chemical and Physical Properties

1,3-Diphenylpropane-1,3-dione is a β -diketone that is a minor constituent of licorice root extract and has applications in organic synthesis and as a PVC heat stabilizer.^{[1][2]} It is a crystalline solid that appears as a white to light yellow powder.^{[2][3]}

General and Physical Properties

The following table summarizes the key physical and chemical properties of **1,3-diphenylpropane-1,3-dione**.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₂ O ₂	[1]
Molecular Weight	224.26 g/mol	[4][5]
Appearance	Cream to yellow crystals or powder	[3]
Melting Point	75-80 °C	[3]
Boiling Point	219-221 °C at 18 mmHg	[6]
Density	0.800 g/cm ³	[2]
Solubility	Soluble in ether, chloroform, and aqueous sodium hydroxide. Insoluble in water.	[1][2]
pKa	8.95 ± 0.10 (Predicted)	[2]

Chemical Identifiers

Identifier	Value	Reference
CAS Number	120-46-7	[1]
IUPAC Name	1,3-diphenylpropane-1,3-dione	[1]
Synonyms	Dibenzoylmethane, 2-benzoylacetophenone, Phenyl phenacyl ketone	[1][7]
InChI Key	NZZIMKJIVMHWJC-UHFFFAOYSA-N	[1]
SMILES	<chem>C1=CC=C(C=C1)C(=O)CC(=O)C2=CC=CC=C2</chem>	[1]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **1,3-diphenylpropane-1,3-dione**.

Spectrum Type	Key Data Points	Reference
¹ H NMR (400 MHz, CDCl ₃)	δ 7.89 (d, J = 8.0 Hz, 2H), 7.81 (d, J = 7.6 Hz, 2H), 7.59-7.51 (m)	
¹³ C NMR (100 MHz, CDCl ₃)	δ 193.9, 179.8, 167.5, 139.9, 133.4, 132.9, 130.4, 129.1, 127.4, 125.1, 119.9, 118.3, 92.1 (enol tautomer)	[8]
Mass Spectrometry (ESI)	m/z: 453.3 (M+H)	
Infrared (KBr)	ν (cm ⁻¹) 2871, 2769, 1436, 1367, 1309, 1226, 1149, 717, 653	[8]

Experimental Protocols

Synthesis of 1,3-Diphenylpropane-1,3-dione

Method 1: Claisen Condensation using Sodium Amide

This method involves the Claisen condensation of acetophenone and ethyl benzoate using sodium amide as a base.[9]

- Materials:
 - Acetophenone (6.2 g)
 - Sodium amide (NaNH₂) (4.0 g)
 - Ethyl benzoate (15.5 g)
 - Tetrahydrofuran (THF)
 - Aqueous Hydrochloric Acid (HCl)
 - Chloroform

- Procedure:
 - A solution of acetophenone in THF is added to a suspension of sodium amide in THF.
 - The mixture is stirred at room temperature for 10 minutes.
 - Ethyl benzoate is then added to the mixture, leading to the formation of a gelatinous precipitate over 24 hours.
 - The reaction mixture is neutralized with an aqueous HCl solution.
 - The product is extracted with chloroform.
 - The organic layer is concentrated using a rotary evaporator.
 - The final product is isolated from the residue by precipitating its copper salt, followed by decomposition of the complex with HCl to yield pure **1,3-diphenylpropane-1,3-dione**.[\[9\]](#)

Method 2: Condensation using Calcium Oxide

This method describes the preparation of **1,3-diphenylpropane-1,3-dione** by reacting acetophenone with methyl benzoate in the presence of calcium oxide.[\[10\]](#)

- Materials:
 - Acetophenone (6.0 g, 0.05 mol)
 - Methyl benzoate (40.8 g, 0.30 mol)
 - Calcium oxide (CaO) (3.73 g, 0.06 mol, 90%)
 - Toluene
 - 6N Hydrochloric Acid (HCl)
 - Aqueous Sodium Carbonate (Na₂CO₃)
- Procedure:

- A mixture of acetophenone, methyl benzoate, and calcium oxide is heated with stirring at 195-200 °C for three and a half hours under a nitrogen atmosphere.
- Methanol formed during the reaction is continuously removed by distillation and collected in a Dean-Stark trap.
- The mixture is then cooled, and 100 mL of toluene is added.
- The resulting mixture is cooled in cold water and acidified with 6N HCl with stirring until all solid dissolves.
- The toluene layer is separated and washed with aqueous sodium carbonate and then with water.
- The solvent is removed by distillation to isolate the **1,3-diphenylpropane-1,3-dione** product.[\[10\]](#)

Key Chemical Properties and Reactions

Keto-Enol Tautomerism

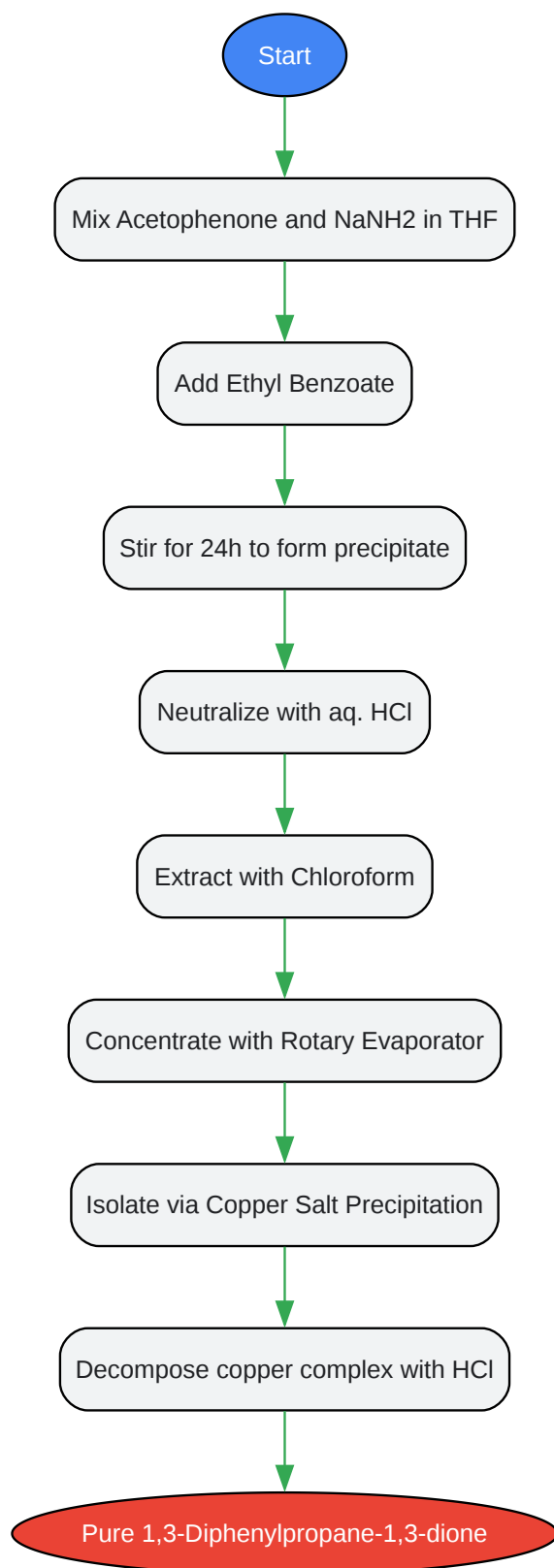
A significant chemical property of **1,3-diphenylpropane-1,3-dione** is its existence as an equilibrium mixture of keto and enol tautomers.[\[11\]](#) The enol form is stabilized by intramolecular hydrogen bonding and conjugation. The position of the equilibrium is influenced by factors such as the solvent and the presence of substituents.[\[11\]](#)[\[12\]](#)

Caption: Keto-enol tautomerism of **1,3-diphenylpropane-1,3-dione**.

Experimental and Logical Workflows

Synthesis Workflow (Claisen Condensation)

The following diagram illustrates the workflow for the synthesis of **1,3-diphenylpropane-1,3-dione** via Claisen condensation.



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Caption: Workflow for the synthesis of **1,3-diphenylpropane-1,3-dione**.

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- To cite this document: BenchChem. [1,3-diphenylpropane-1,3-dione chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8210364#1-3-diphenylpropane-1-3-dione-chemical-and-physical-properties]

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